

Application Note: Solid-Phase Extraction for Perfluorooctadecanoic Acid in Soil

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Compound of Interest

Compound Name: *Perfluorooctadecanoic acid*

Cat. No.: *B101006*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Perfluorooctadecanoic acid (PFODA) is a long-chain per- and polyfluoroalkyl substance (PFAS) of significant environmental concern due to its persistence, bioaccumulative potential, and suspected adverse health effects.^[1] Accurate quantification of PFODA in complex matrices like soil is crucial for environmental monitoring and risk assessment.^[1] Solid-phase extraction (SPE) is a widely adopted sample preparation technique that effectively isolates and concentrates PFODA from soil extracts, enabling sensitive and reliable analysis by liquid chromatography with tandem mass spectrometry (LC-MS/MS).^{[2][3]} This application note provides a detailed protocol for the extraction of PFODA from soil using weak anion exchange (WAX) SPE cartridges.

Data Presentation

The following table summarizes typical performance data for the analysis of PFAS in soil using SPE-based methods. While specific data for PFODA can vary depending on the soil matrix and analytical instrumentation, these values provide a general expectation of method performance.

Analyte Class	Spiking Concentration (ng/g)	Average Recovery (%)	Relative Standard Deviation (RSD) (%)
Long-Chain PFAS	0.625	99.9	13.5
Long-Chain PFAS	2.5	95.4	Not Specified
General PFAS	2 ng/mL (in final extract)	75.1 - 100.0	Not Specified

Data compiled from studies analyzing a broad range of PFAS, including long-chain compounds similar to PFODA.[\[4\]](#)

Experimental Protocols

This section details the methodology for the extraction and cleanup of PFODA from soil samples.

Materials and Reagents

- Solvents: Methanol (MeOH), Acetonitrile (ACN) (LC-MS grade or equivalent)
- Reagents: Ammonium hydroxide (NH₄OH), Acetic acid, Formic acid
- Water: High-purity, PFAS-free water (e.g., Milli-Q or equivalent)
- Standards: Native PFODA standard and an isotopically labeled internal standard (e.g., ¹³C-PFODA)
- SPE Cartridges: Weak Anion Exchange (WAX) cartridges[\[2\]\[5\]](#)
- Equipment: Polypropylene centrifuge tubes (15 mL and 50 mL), vortex mixer, sonicator, centrifuge, nitrogen evaporator, LC-MS/MS system.

Sample Preparation and Extraction

- Sample Weighing: Accurately weigh approximately 2 grams of homogenized soil into a 50 mL polypropylene centrifuge tube.[\[1\]](#)

- Fortification: Spike the sample with an appropriate volume of the isotopically labeled internal standard solution. This is crucial for monitoring extraction efficiency and correcting for matrix effects.[\[1\]](#)
- Solvent Addition: Add 10 mL of 1% ammonium hydroxide in methanol to the centrifuge tube.[\[4\]](#)
- Extraction: Vortex the sample for 1 minute, followed by sonication in a water bath for 15 minutes.[\[1\]](#) For thorough extraction, samples can be tumbled for 1 hour.[\[4\]](#)
- Centrifugation: Centrifuge the sample at approximately 4000 rpm for 10 minutes.[\[1\]](#)
- Supernatant Collection: Carefully decant the supernatant into a clean polypropylene tube.[\[1\]](#)

Solid-Phase Extraction (SPE) Protocol

The following protocol is for a standard WAX SPE cartridge.

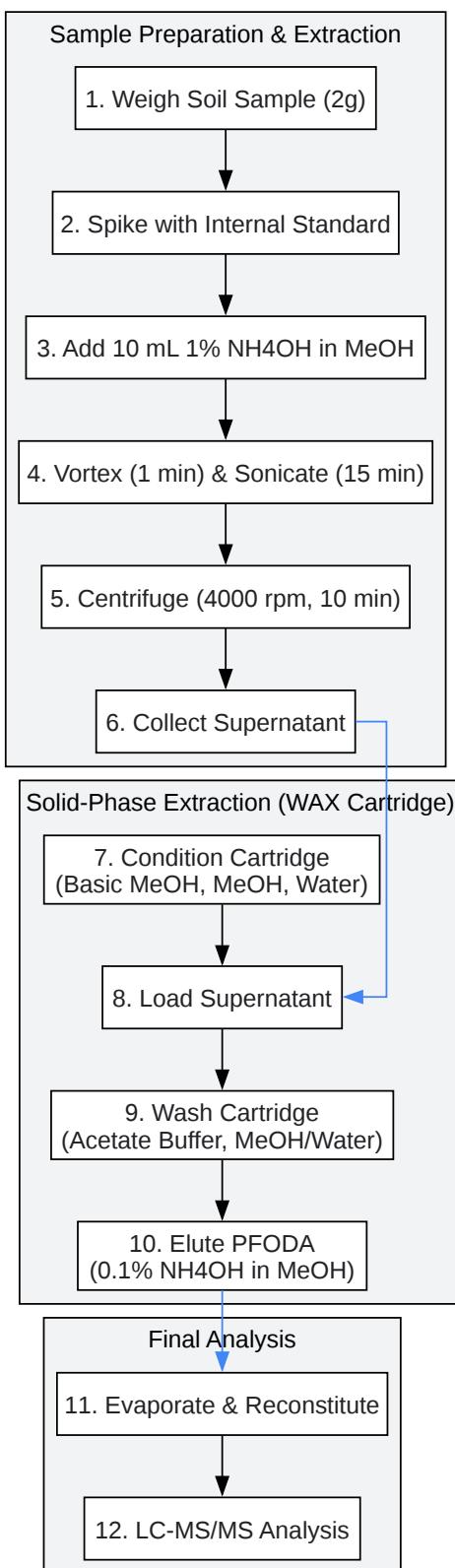
- Conditioning:
 - Pass 4 mL of 0.1% ammonium hydroxide in methanol through the WAX cartridge.[\[2\]](#)
 - Follow with 4 mL of methanol.[\[2\]](#)
 - Finally, equilibrate the cartridge with 4 mL of high-purity water.[\[2\]](#)
- Loading:
 - Load the soil extract supernatant onto the conditioned SPE cartridge.[\[1\]](#) Maintain a slow and steady flow rate of approximately 1-2 drops per second.[\[1\]](#)
- Washing:
 - Wash the cartridge with 4 mL of a buffered wash solution (e.g., 25 mM acetate buffer at pH 4) to remove potential interferences.[\[2\]](#)
 - Follow with a wash of 4 mL of 50:50 methanol/water.[\[2\]](#)

- Elution:
 - Elute the PFODA from the cartridge with 4 mL of 0.1% ammonium hydroxide in methanol into a clean polypropylene tube.[2]

Concentration and Analysis

- Evaporation: Evaporate the eluate to near dryness under a gentle stream of nitrogen.[1]
- Reconstitution: Reconstitute the dried extract in a known volume (e.g., 1 mL) of the initial mobile phase for LC-MS/MS analysis.[1]
- Analysis: Analyze the reconstituted sample using a liquid chromatography system coupled with a tandem mass spectrometer (LC-MS/MS).[1]

Mandatory Visualization

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Caption: Experimental workflow for the solid-phase extraction and analysis of PFODA in soil.

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